Application Notes and Protocols: Preparation of NADPH Tetracyclohexanamine Stock Solution

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Compound of Interest		
Compound Name:	*NADPH tetracyclohexanamine*	
Cat. No.:	*B560022*	Get Quote

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Introduction

Nicotinamide adenine dinucleotide phosphate, reduced form (NADPH), is a critical coenzyme in cellular metabolism, acting as a primary electron donor in a wide array of biosynthetic reactions and antioxidant defense systems. The tetracyclohexanamine salt of NADPH is a stable, crystalline solid that is commonly used to prepare aqueous stock solutions for various in vitro assays.[1][2] Proper preparation and storage of NADPH stock solutions are paramount to ensure experimental accuracy and reproducibility. These application notes provide a detailed protocol for the preparation, handling, and storage of **NADPH tetracyclohexanamine** stock solutions.

Quantitative Data Summary

A summary of the key quantitative data for **NADPH tetracyclohexanamine** is presented in the table below for easy reference.

Property	Value	References
Chemical Name	β-Nicotinamide adenine dinucleotide phosphate, reduced tetracyclohexylammonium salt	[3][4]
CAS Number	100929-71-3	[1][5]
Molecular Formula	$C_{21}H_{30}N_7O_{17}P_3 \cdot 4C_6H_{13}N$	[1][5]
Formula Weight	1142.1 g/mol	[1][2]
Appearance	Crystalline solid	[1][2]
Solubility (approximate)		
PBS (pH 7.2)	5 mg/mL	[1][5]
DMSO	20 mg/mL	[1][5]
Ethanol	1 mg/mL	[1][5]
Dimethyl formamide (DMF)	0.2 mg/mL	[1][5]
Storage (Solid Form)	-20°C	[1][2]
Storage (Stock Solution)	-20°C (stable for up to 2 months)	[6][7]
Storage (Diluted Working Solution)	Use within 4 hours	[8][9][10][11]

Experimental Protocol: Preparation of a 10 mM NADPH Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **NADPH tetracyclohexanamine** in phosphate-buffered saline (PBS).

Materials:

- **NADPH tetracyclohexanamine** salt (FW: 1142.1 g/mol)

Tech Support

- Phosphate-Buffered Saline (PBS), pH 7.2-7.4

- Nuclease-free water

- Microcentrifuge tubes

- Pipettes and sterile, nuclease-free tips

- Vortex mixer

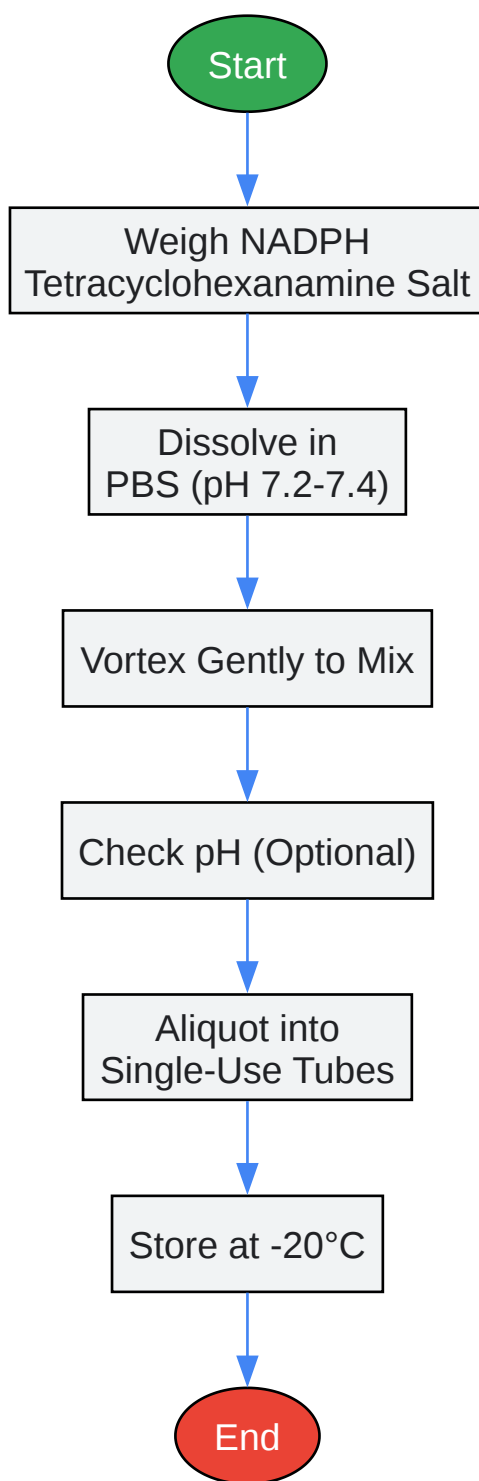- pH meter or pH indicator strips

Procedure:

- Equilibrate Reagents: Allow the vial of **NADPH tetracyclohexanamine** salt and the PBS buffer to warm to room temperature before use.

- Weigh NADPH: Carefully weigh out the required amount of **NADPH tetracyclohexanamine** salt in a microcentrifuge tube. To prepare 1 mL of a 10 mM stock solution, you will need 11.42 mg of the salt.

- Dissolution: Add the appropriate volume of PBS (pH 7.2-7.4) to the tube containing the NADPH salt. For a 10 mM stock, if you weighed 11.42 mg, add 1 mL of PBS.

- Mixing: Gently vortex the tube until the solid is completely dissolved. Avoid vigorous vortexing for extended periods.

- pH Check (Optional but Recommended): Check the pH of the solution. If necessary, adjust to a pH between 7.0 and 8.0 for optimal stability.

- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into single-use volumes (e.g., 20-100 µL) in sterile microcentrifuge tubes.[12]

- Storage: Immediately store the aliquots at -20°C.[1][2] Stock solutions are stable for up to two months when stored under these conditions.[6][7]

Note on Diluted Solutions: Diluted working solutions of NADPH are significantly less stable and should be prepared fresh from the frozen stock solution for each experiment and used within 4

hours.[8][9][10][11]

Experimental Workflow

The following diagram illustrates the general workflow for the preparation of an **NADPH tetracyclohexanamine** stock solution.

Start

Weigh NADPH
Tetracyclohexanamine Salt

Dissolve in
PBS (pH 7.2-7.4)

Vortex Gently to Mix

Check pH (Optional)

Aliquot into
Single-Use Tubes

Store at -20°C

End

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Caption: Workflow for NADPH stock solution preparation.

Signaling Pathways and Logical Relationships

The diagram below illustrates the central role of NADPH as an electron donor in key cellular pathways.
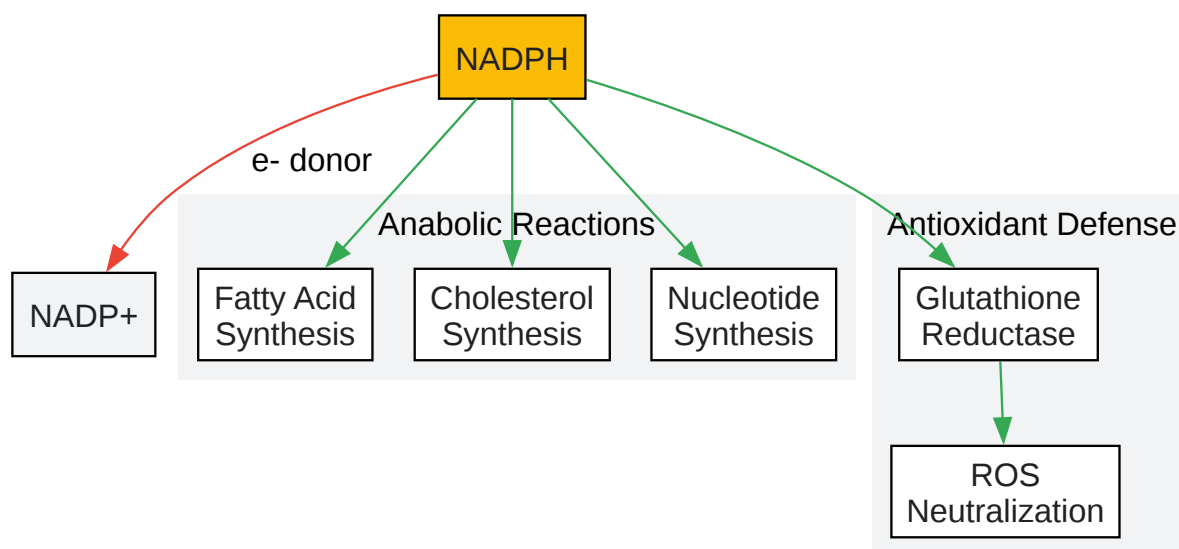
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Caption: Role of NADPH in metabolic pathways.

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